

# An In-depth Technical Guide to 2-(4-Chlorophenyl)-5-methylpyridine

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## Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-5-methylpyridine

Cat. No.: B1391992

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## Abstract

This technical guide provides a comprehensive overview of **2-(4-Chlorophenyl)-5-methylpyridine**, a heterocyclic aromatic compound of interest in synthetic and medicinal chemistry. This document details its chemical identity, including its IUPAC name and CAS number, and outlines a probable synthetic route based on established palladium-catalyzed cross-coupling methodologies. While specific experimental data for this compound is not extensively available in peer-reviewed literature, this guide furnishes a detailed, plausible experimental protocol for its synthesis and characterization. Furthermore, it discusses potential applications based on the known bioactivity of structurally related compounds.

## Chemical Identity and Properties

**2-(4-Chlorophenyl)-5-methylpyridine** is a substituted pyridine derivative characterized by a 4-chlorophenyl group at the 2-position and a methyl group at the 5-position of the pyridine ring.

Identifier	Value
IUPAC Name	2-(4-Chlorophenyl)-5-methylpyridine
CAS Number	34123-86-9[1]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> ClN
Molecular Weight	203.67 g/mol [1]
Canonical SMILES	<chem>Cc1ccc(nc1)c2ccc(Cl)cc2</chem>
InChI Key	UMNDMOVHHMUKTJ-UHFFFAOYSA-N[1]

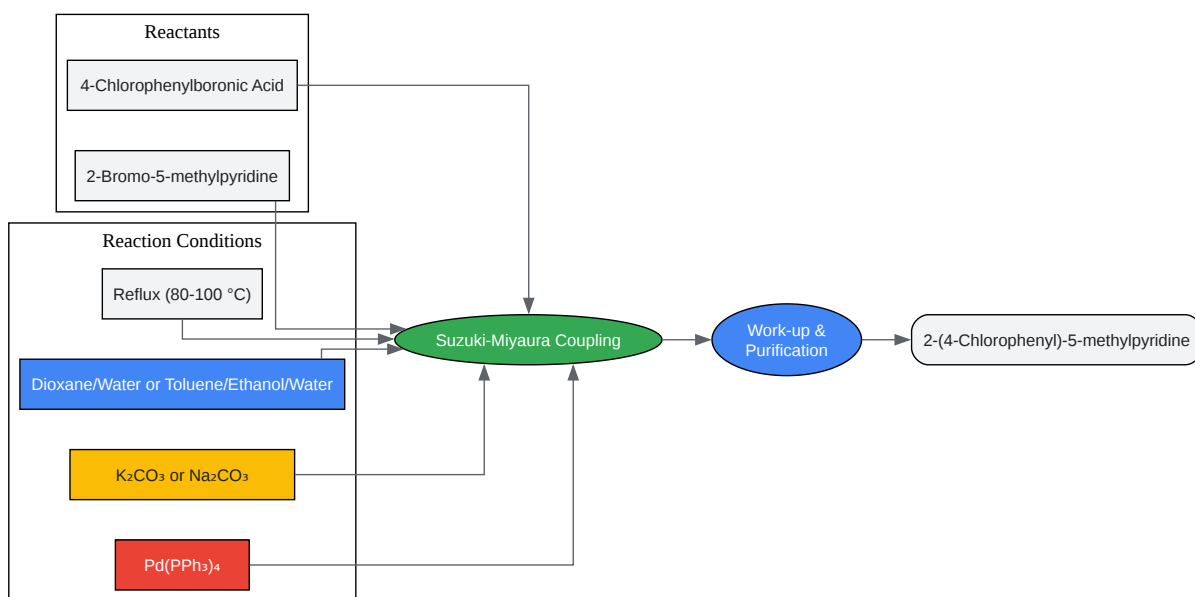
Note: Experimental physical properties such as melting point and boiling point are not readily available in published literature.

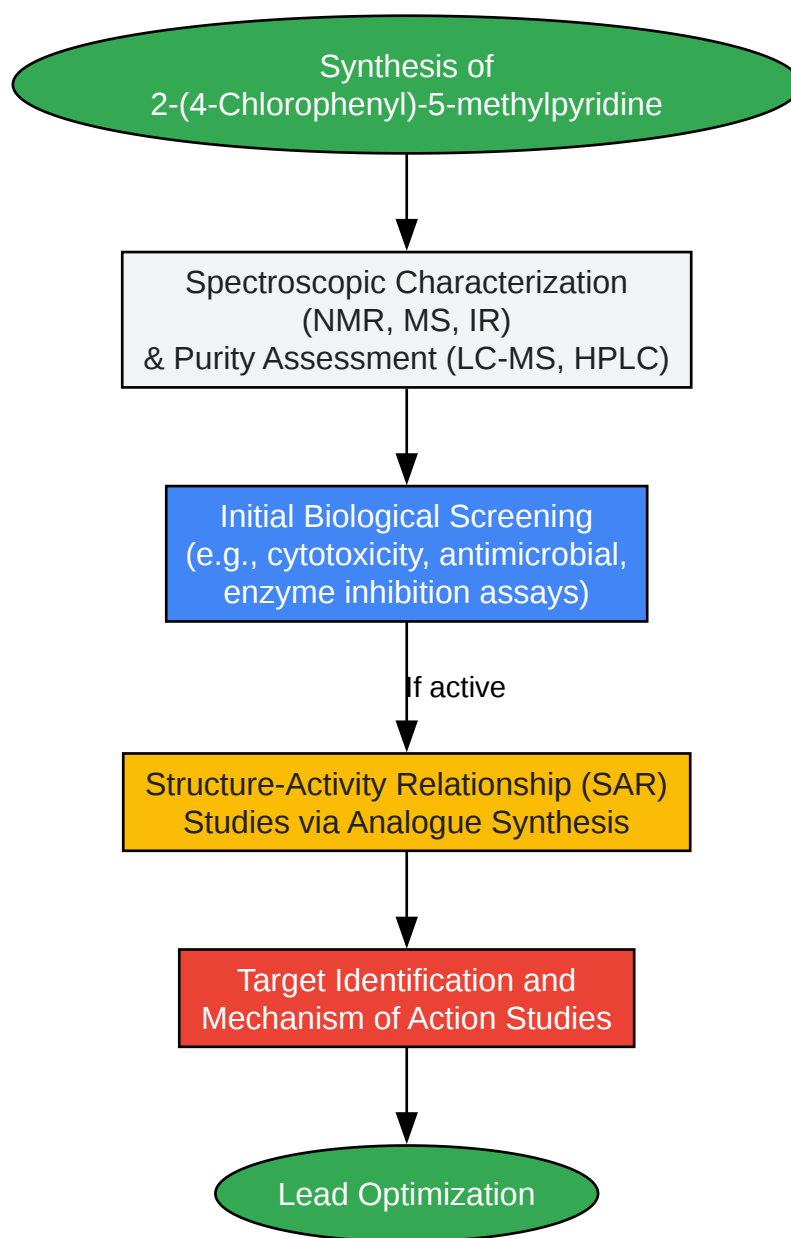
## Synthesis and Experimental Protocols

The synthesis of **2-(4-Chlorophenyl)-5-methylpyridine** can be effectively achieved via a Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction is a powerful and widely used method for the formation of carbon-carbon bonds, particularly for the synthesis of biaryl compounds. The proposed synthetic pathway involves the coupling of a halosubstituted pyridine with a phenylboronic acid derivative.

### Proposed Synthetic Route: Suzuki-Miyaura Coupling

A plausible and efficient method for the synthesis of **2-(4-Chlorophenyl)-5-methylpyridine** is the Suzuki-Miyaura cross-coupling of 2-bromo-5-methylpyridine with 4-chlorophenylboronic acid. This reaction typically utilizes a palladium catalyst, a phosphine ligand, and a base in a suitable solvent system.





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## References

- 1. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(4-Chlorophenyl)-5-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1391992#iupac-name-and-cas-number-for-2-4-chlorophenyl-5-methylpyridine]

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